

understanding the impact and friction sensitivity of tetrazene

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Compound of Interest

Compound Name: Tetrazene explosive

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An In-depth Technical Guide to the Impact and Friction Sensitivity of Tetrazene

For researchers, scientists, and drug development professionals, a thorough understanding of the energetic properties of compounds is paramount for safe handling and effective utilization. This guide provides a detailed analysis of the impact and friction sensitivity of tetrazene, a primary explosive commonly used as a sensitizer in priming compositions.

Introduction to Tetrazene

Tetrazene, chemically known as 1-(5-tetrazolyl)-4-guanyltetrazene hydrate, is a nitrogen-rich energetic material.^[1] Its primary application is to increase the sensitivity of priming compositions to ignition by mechanical stimuli such as impact and friction.^[1] While it is effective as a sensitizer, its inherent sensitivity necessitates careful handling and a comprehensive understanding of its explosive properties.^{[2][3]} The crystal structure of tetrazene can exist in different polymorphic forms, which can influence its sensitivity.^[4]

Impact and Friction Sensitivity Data

The sensitivity of an explosive material to mechanical stimuli is a critical parameter for safety and performance assessment. Standardized tests, such as the BAM (Bundesanstalt für Materialprüfung) fall hammer and friction tests, are employed to quantify these properties. The following tables summarize the available quantitative data for the impact and friction sensitivity of tetrazene.

Table 1: Impact Sensitivity of Tetrazene

| Crystal Form | H50 (mm) | E50 (J) | Test Method | Reference |
|---------------|----------|---------|----------------|-----------|
| Not Specified | 2.66 | 0.098 | BAM Fallhammer | [3] |
| GNGT-C | - | 1.34 | Not Specified | [4] |
| GNGT-A | - | 1.13 | Not Specified | [4] |

H50: The height from which a standard drop weight causes initiation in 50% of trials. E50: The impact energy at which there is a 50% probability of initiation.

Table 2: Friction Sensitivity of Tetrazene

| Crystal Form | F50 (N) | Test Method | Reference |
|---------------|-----------------------|--------------------------------------|-----------|
| GNGT-C | 5.14 | Not Specified | [4] |
| GNGT-A | 4.88 | Not Specified | [4] |
| Not Specified | 27 (100% probability) | FSKM-PEX friction sensitivity tester | [1] |

F50: The frictional force at which there is a 50% probability of initiation.

It has been observed that the A-form of tetrazene is slightly more sensitive to impact than the C-form, a phenomenon that may be attributed to its rougher surface and increased porosity, which can create additional "hot spots." [4] However, for practical industrial applications, these differences are generally considered inconsequential. [4]

Experimental Protocols

Standardized testing is crucial for obtaining reliable and comparable sensitivity data. The following sections detail the methodologies for the BAM fall hammer and friction tests.

BAM Fall Hammer Test for Impact Sensitivity

The BAM fall hammer test determines the sensitivity of a substance to impact energy. [5][6]

Apparatus:

- A fall hammer apparatus consisting of a steel block, anvil, sample holder, and a set of drop weights (e.g., 1 kg, 5 kg, 10 kg).^[7]
- The sample is confined in a device, typically consisting of two steel cylinders and a guide ring.^[8]

Procedure:

- A small, measured amount of the sample (typically around 40 mm³) is placed in the sample holder.
- The sample holder is placed on the anvil in the fall hammer apparatus.
- A drop weight is raised to a specific height and released, allowing it to fall and impact the sample.
- The outcome of each impact (e.g., no reaction, decomposition, or explosion) is recorded.^[7]
- The test is repeated at various drop heights to determine the height at which there is a 50% probability of initiation (H50). This is often determined using statistical methods like the Bruceton or Neyer D-optimal test.^[7]
- The impact energy (E50) is calculated from the H50 value and the mass of the drop weight.

BAM Friction Test for Friction Sensitivity

The BAM friction test is used to assess the sensitivity of a substance to frictional stimuli.^{[9][10]}

Apparatus:

- A friction apparatus consisting of a fixed porcelain pin and a movable porcelain plate.^{[9][11]}
- A loading arm with a set of weights to apply a known force to the porcelain pin.^[11]

Procedure:

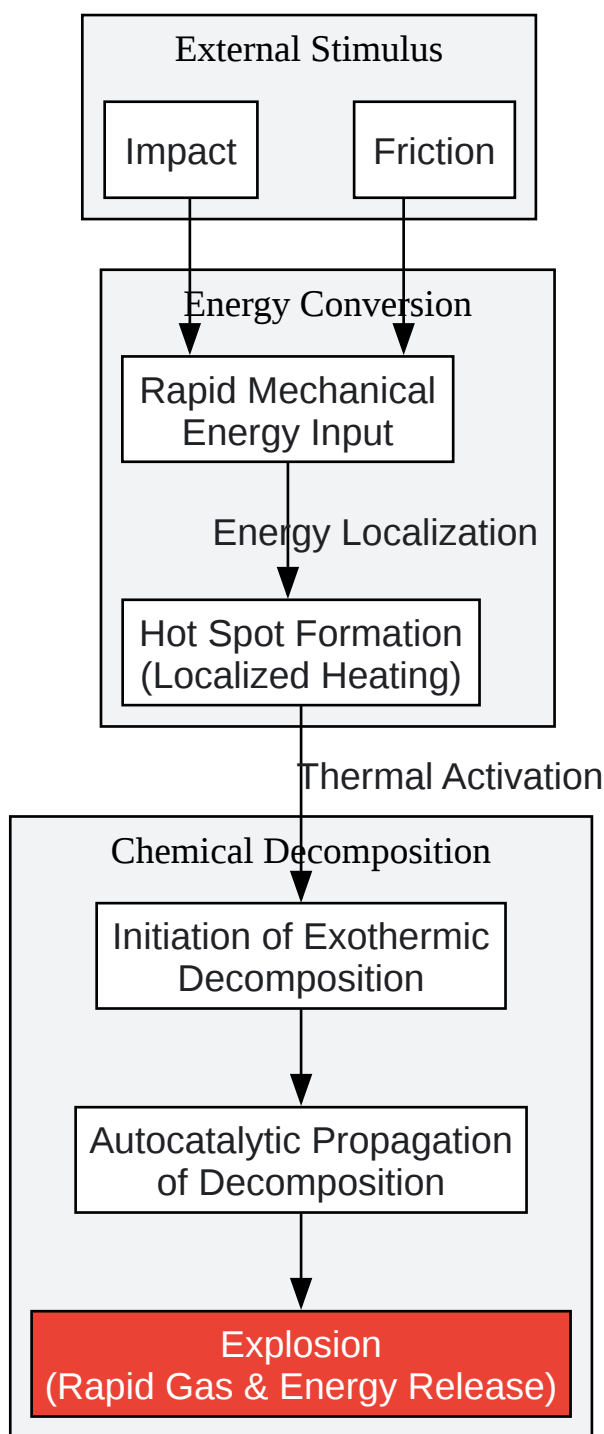
- A small amount of the sample (approximately 10 mm³) is spread on the porcelain plate.^[11]

- The porcelain pin is lowered onto the sample, and a specific load is applied using the loading arm and weights.
- The porcelain plate is moved back and forth under the pin for a specified distance (e.g., 10 mm) at a constant speed.^[11]
- The outcome of each test (e.g., no reaction, crackling, or explosion) is observed and recorded.
- The test is repeated with different loads to determine the lowest frictional force that causes an initiation in at least one out of six trials or the force at which there is a 50% probability of initiation (F50).^[11]

Initiation and Decomposition Pathway

The initiation of explosion in tetrazene by impact or friction is a complex process that begins with the formation of "hot spots." These are localized regions of high temperature generated by the rapid conversion of mechanical energy. Once a hot spot reaches a critical temperature, it triggers a self-sustaining, exothermic chemical decomposition reaction that propagates through the material, leading to an explosion.

The thermal decomposition of tetrazene is known to be an autocatalytic process, meaning that the products of the decomposition accelerate the reaction rate.^[1] While the precise, detailed chemical steps of decomposition under the rapid and localized conditions of impact and friction are difficult to study directly, the overall process can be represented by the following logical pathway.

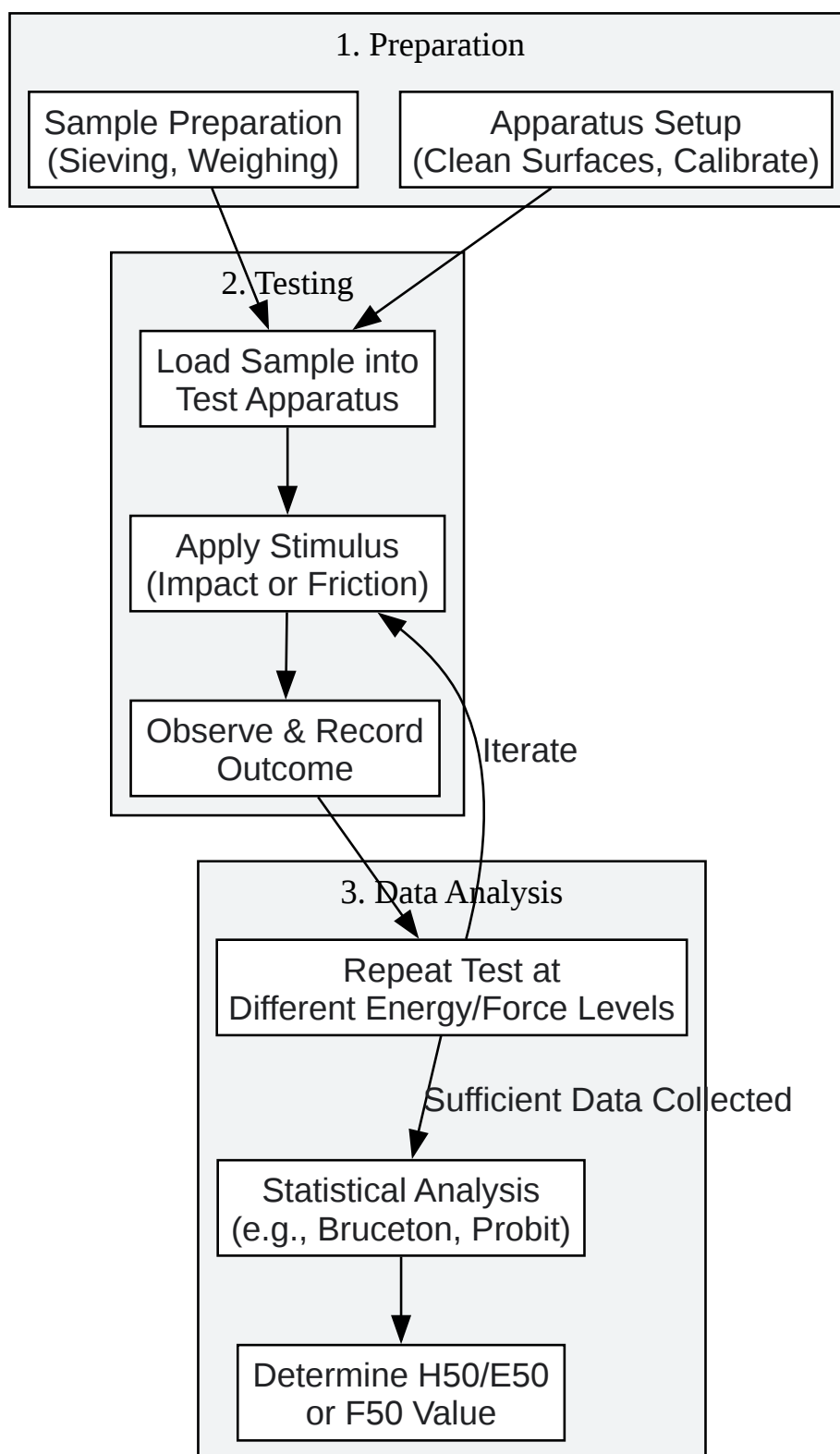


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Logical pathway from stimulus to explosion for tetrazene.

Experimental Workflow Visualization

The standardized procedures for determining impact and friction sensitivity follow a systematic workflow to ensure the reliability and reproducibility of the results. The following diagram illustrates a typical experimental workflow for these tests.



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General experimental workflow for sensitivity testing.

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